

Technical Support Center: Preventing Third-Phase Formation in Malonamide Extraction

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Compound of Interest

Compound Name: *N,N,N',N'*-Tetramethylmalonamide

CAS No.: 7313-22-6

Cat. No.: B1589663

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Topic: Prevention and Management of Third-Phase Formation in Actinide Partitioning (DIAMEX Process) Process Focus: Solvent Extraction (SX) using Diamides (Malonamides) Reference ID: TSC-MAL-03-PHASE

Core Directive: The Mechanism of Failure

Welcome to the Technical Support Center. If you are accessing this guide, you are likely encountering Third-Phase Formation—the critical failure mode in malonamide-based extraction systems (e.g., DIAMEX).

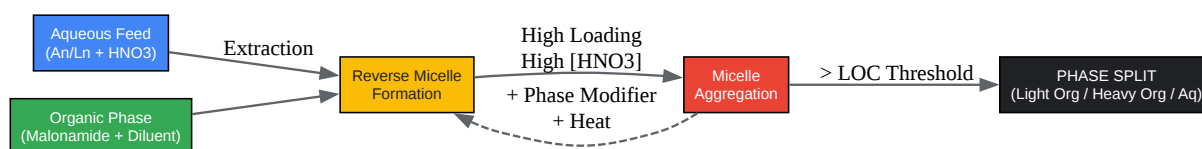
The Causality: Third-phase formation is not a random event; it is a thermodynamic inevitability when the Limiting Organic Concentration (LOC) is exceeded. Malonamides extract actinides (An) and lanthanides (Ln) by forming reverse micelles. The polar core (metal nitrate + malonamide) is stabilized in the non-polar diluent (e.g., n-dodecane) by the lipophilic alkyl tails of the extractant.

When metal loading or nitric acid concentration increases, these reverse micelles aggregate. If the interaction energy between the polar cores exceeds the solvation energy provided by the

diluent, the organic phase splits. The heavy, metal-rich phase settles at the interface, causing hydraulic failure and potential criticality hazards.

Visualizing the Mechanism

The following diagram illustrates the transition from stable extraction to phase splitting.



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Figure 1: The thermodynamic progression from extraction to third-phase splitting. Note that adding heat or phase modifiers reverses aggregation.

Critical Parameters & Troubleshooting (Q&A)

This section addresses specific operational scenarios reported by researchers using DMDOHEMA (dimethyldioctylhexylethoxymalonamide) and DMDBDMA solvents.

Scenario A: High Acid Feed Conditions

User Question: My process requires a feed acidity of 4M HNO

, but I am seeing phase splitting even at low metal loading. Why?

Technical Analysis: Malonamides extract nitric acid competitively. At high aqueous acidity (

M), the organic phase extracts significant amounts of HNO

, forming polar acid-solvate complexes. These complexes increase the overall polarity of the organic phase, reducing the solubility of the metal-solvate complexes in the non-polar diluent.

Corrective Action:

- Reduce Feed Acidity: If possible, buffer the feed to 3M HNO

- Diluent Switching: If acidity cannot be changed, switch from a purely aliphatic diluent (n-dodecane) to one with higher polarizability, or add a phase modifier (see Module 3).

Scenario B: Temperature Fluctuations

User Question: The system was stable during the day but formed a third phase overnight. The metal concentration remained constant.

Technical Analysis: Solubility of the polar malonamide-metal complex in aliphatic diluents is generally endothermic. A drop in ambient temperature reduces the solubility limit (LOC). A system operating near the LOC boundary at 25°C may cross into the two-phase organic region at 20°C.

Corrective Action:

- Thermostatic Control: Maintain the solvent extraction banks at a controlled temperature (typically 25°C–30°C).
- Safety Margin: Design the flow sheet such that the maximum metal loading is only 80% of the LOC determined at the lowest expected operating temperature.

Scenario C: Selecting the Right Extractant

User Question: We are using DMBTDMA but struggling with low LOC. Should we switch to DMDOHEMA?

Technical Analysis: Yes. The structure of the malonamide alkyl chain dictates solubility.

- DMBTDMA: Contains shorter butyl chains. Prone to third-phase formation at moderate loading.
- DMDOHEMA: Contains longer octyl chains and an ether linkage (ethoxy). The ether oxygen increases the polarity of the extractant molecule itself slightly, but the longer alkyl chains significantly enhance its compatibility with aliphatic diluents, raising the LOC.

Prevention Protocols & Data

Protocol: Determination of Limiting Organic Concentration (LOC)

Use this protocol to validate your solvent system before running hot cells.

Reagents:

- Organic Phase: 0.5 M Malonamide in n-dodecane.

- Aqueous Phase: Concentrated Nd(NO₃)₃

)

(surrogate for Actinides) in HNO₃

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Workflow:

- Equilibration: Contact organic phase with aqueous acid (3M HNO₃) to pre-equilibrate acid.
- Titration: Add small aliquots of concentrated metal solution to the system while stirring at fixed temperature (25°C).
- Observation: After each addition, allow phases to settle. Shine a laser pointer through the organic phase.
 - Tyndall Effect:[1] Scattering indicates aggregate growth (pre-split).
 - Interface Line: A distinct second interface appearing above the aqueous layer indicates LOC has been exceeded.
- Calculation: Analyze the heavy organic phase for metal content. This value is your LOC.

Data: Comparative Third-Phase Thresholds

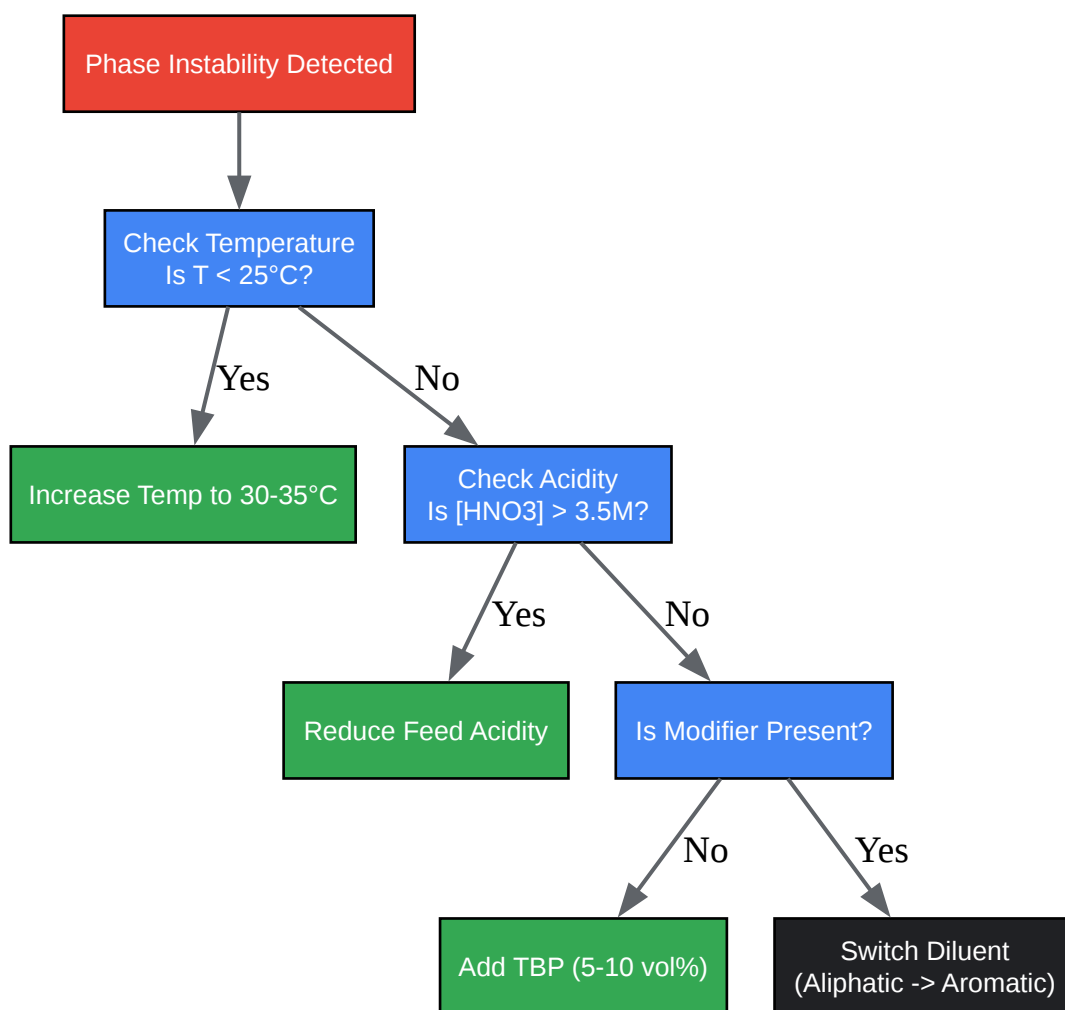
Trends based on standard DIAMEX configurations (3-4M HNO₃)

, n-dodecane diluent).

Parameter	DMDBTDMA System	DMDOHEMA System	DMDOHEMA + TBP (Modifier)
Alkyl Chain Length	Short (Butyl)	Long (Octyl/Hexyl)	-
Solubility Mechanism	Alkyl dispersion	Alkyl + Ether linkage	Co-solvency / Shell penetration
Relative LOC	Low (Baseline)	High (~2x Baseline)	Very High
Temp. Sensitivity	High	Moderate	Low
Recommended Use	Low-load analytical	High-load Process (DIAMEX)	High-load + Safety Margin

Decision Logic for Process Optimization

Use this logic tree to resolve phase instability in real-time.



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Figure 2: Troubleshooting decision tree for remediating third-phase formation.

References

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